

# An In-depth Technical Guide to N-(3-chloropyridin-2-yl)benzamide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: N-(3-chloropyridin-2-yl)benzamide

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## **Abstract**

**N-(3-chloropyridin-2-yl)benzamide** is a molecule belonging to the benzamide class of compounds, a versatile scaffold known for a wide range of biological activities. While specific research on this particular derivative is limited in publicly available literature, this guide provides a comprehensive overview based on established chemical principles and data from closely related analogues. This document covers its chemical identity, a proposed synthetic route, and potential biological significance, offering a valuable resource for researchers interested in the exploration of novel benzamide derivatives for drug discovery and development.

## **Chemical Identity and Nomenclature**

The compound with the chemical structure featuring a benzoyl group attached to the nitrogen of a 2-amino-3-chloropyridine is formally named according to IUPAC nomenclature.

## **IUPAC Name**

The correct and systematic IUPAC name for the compound is **N-(3-chloropyridin-2-yl)benzamide**.

## **Synonyms**



Due to the limited specific research on this compound, it has not acquired common or trivial synonyms. Researchers may encounter it referenced by its systematic name or by a unique compound identifier in chemical databases.

## **Chemical Structure**

Figure 1. Chemical structure of N-(3-chloropyridin-2-yl)benzamide.

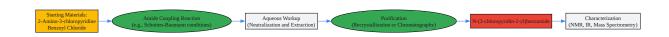
## **Physicochemical Properties (Predicted)**

As experimental data for **N-(3-chloropyridin-2-yl)benzamide** is not readily available, the following table summarizes its predicted physicochemical properties. These values are calculated using computational models and provide a useful approximation for research purposes.

Property	Value	Unit
Molecular Formula	C12H9ClN2O	
Molecular Weight	232.67	g/mol
XLogP3	2.8	
Hydrogen Bond Donors	1	_
Hydrogen Bond Acceptors	2	_
Rotatable Bonds	1	_
Topological Polar Surface Area	41.6	

# Synthesis and Experimental Protocols

The synthesis of **N-(3-chloropyridin-2-yl)benzamide** can be achieved through a standard amide coupling reaction. A proposed synthetic workflow is outlined below.





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Figure 2. Proposed synthetic workflow for **N-(3-chloropyridin-2-yl)benzamide**.

## **General Experimental Protocol for Amide Coupling**

This protocol is a representative procedure for the synthesis of N-pyridyl benzamides and can be adapted for the synthesis of **N-(3-chloropyridin-2-yl)benzamide**.

#### Materials:

- 2-Amino-3-chloropyridine
- · Benzoyl chloride
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, Pyridine)
- · Aqueous sodium bicarbonate solution
- Brine
- · Anhydrous sodium sulfate
- Solvents for recrystallization or chromatography

#### Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve 2-amino-3-chloropyridine in the anhydrous solvent.
- Add the base to the solution and cool the mixture in an ice bath.
- Slowly add benzoyl chloride dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for several hours until completion (monitored by TLC).



- Quench the reaction with water and separate the organic layer.
- Wash the organic layer sequentially with aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent system or by column chromatography on silica gel.
- Characterize the final product using spectroscopic methods (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) to confirm its identity and purity.

## **Potential Biological Activity and Signaling Pathways**

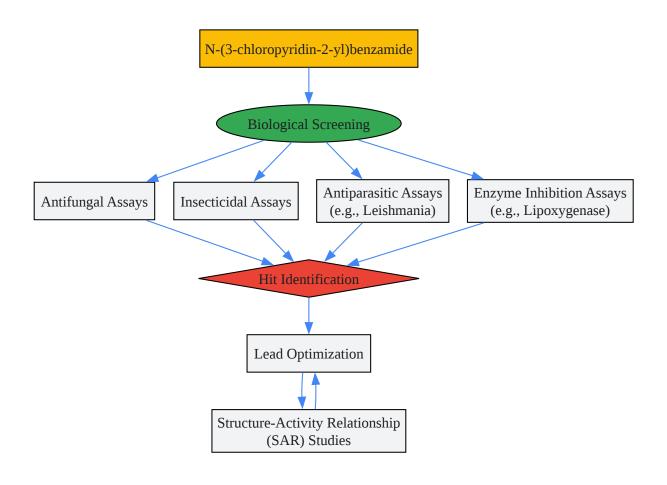
While there is no specific biological data for **N-(3-chloropyridin-2-yl)benzamide**, the broader class of benzamide derivatives has been extensively studied and shown to exhibit a wide range of pharmacological activities. This suggests that the target compound could be a candidate for various screening programs.

## **Analog-Based Biological Profile**

- Antifungal and Insecticidal Activity: Several studies on benzamides substituted with pyridine-linked 1,2,4-oxadiazoles have demonstrated significant fungicidal and larvicidal activities.[1]
   [2][3]
- Antiprotozoal Activity: N-(2-benzoxazol-2-ylphenyl)benzamides have been identified as novel antileishmanial chemotypes, indicating the potential for benzamides in treating parasitic diseases.[4]
- Enzyme Inhibition: Certain benzamide derivatives have shown inhibitory activity against enzymes like lipoxygenase, which could be relevant in cancer research.[5]

Given these precedents, a logical next step for a researcher who has synthesized **N-(3-chloropyridin-2-yl)benzamide** would be to screen it for a variety of biological activities.





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Figure 3. Logical workflow for the biological evaluation of **N-(3-chloropyridin-2-yl)benzamide**.

## Conclusion

**N-(3-chloropyridin-2-yl)benzamide** is a chemical entity with potential for further investigation in the fields of medicinal chemistry and materials science. This technical guide provides a foundational understanding of its chemical properties, a reliable method for its synthesis, and a rationale for its potential biological evaluation based on the activities of structurally related compounds. Researchers are encouraged to use this information as a starting point for their own studies into this and other novel benzamide derivatives.



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